

Dichloromethylsilane: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *Dichloromethylsilane*

Cat. No.: *B8780727*

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Dichloromethylsilane is a fundamental organosilicon compound with significant applications in the synthesis of silicone polymers, surface modification, and as an intermediate in the production of various chemicals. This guide provides an in-depth look at its chemical identifiers, physical properties, and general handling protocols, tailored for researchers, scientists, and professionals in drug development and materials science.

Nomenclature and Chemical Identifiers

Accurate identification of chemical compounds is critical in research and development.

Dichloromethylsilane is known by several synonyms and is cataloged under various chemical registry numbers.

| Identifier Type | Value |
|-----------------|--|
| IUPAC Name | dichloro(methyl)silane[1] |
| Common Synonyms | Methyldichlorosilane[1][2][3], Methyl dichlorosilane[1], Monomethyldichlorosilane[1], Dichlorohydridomethylsilicon[1][4] |
| CAS Number | 75-54-7[1][2][3][4][5][6][7] |
| PubChem CID | 6376[1][2] |
| EC Number | 200-877-1[1][7] |
| UN Number | 1242[1][3][6] |
| MDL Number | MFCD00000494[2] |

Molecular and Structural Information

The structural and molecular properties of a compound are foundational to understanding its reactivity and applications.

| Property | Value |
|-------------------|--|
| Molecular Formula | CH ₄ Cl ₂ Si[1][2][4] or CH ₃ SiHCl ₂ [3][7] |
| Molecular Weight | 115.03 g/mol [1][2][8][9] |
| InChI | 1S/CH4Cl2Si/c1-4(2)3/h4H,1H3[1][5] |
| InChIKey | NWKBSEBOBPHMKL-UHFFFAOYSA-N[1][5] |
| SMILES | C--INVALID-LINK--Cl[1][5] |

Physicochemical Properties

The physical and chemical properties of **dichloromethylsilane** are crucial for its handling, storage, and application in various experimental setups.

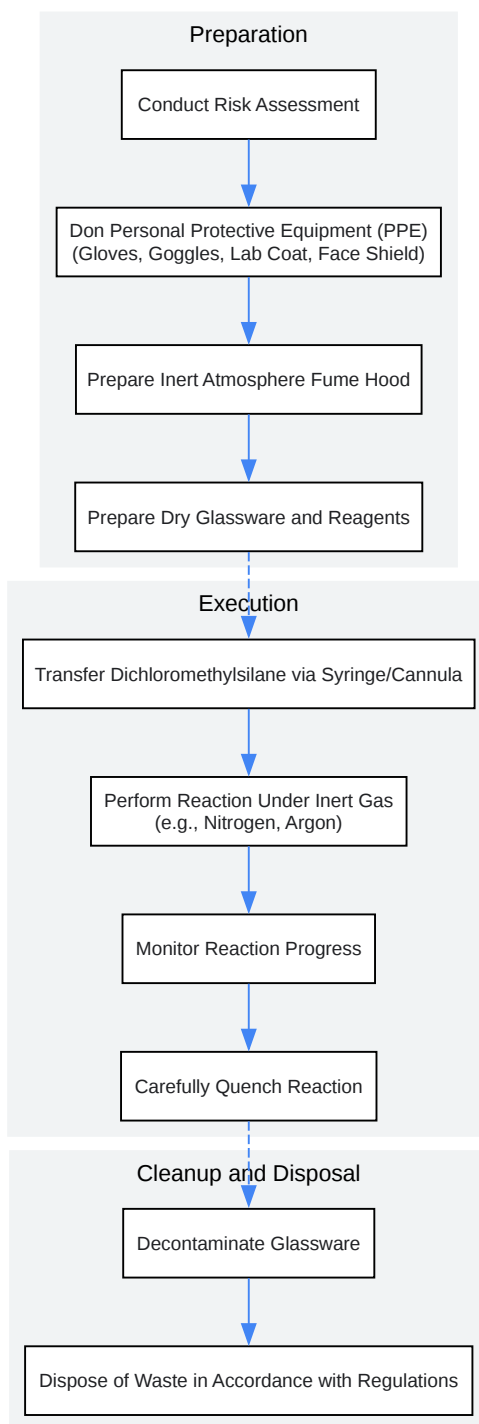
| Property | Value |
|--------------------------|---|
| Appearance | Colorless clear liquid[2][8] |
| Odor | Pungent[8] |
| Boiling Point | 41 °C[2][3][4][5][8] |
| Melting Point | -93 °C[2][3][4][5] |
| Density | 1.105 g/mL at 25 °C[3][4][5] |
| Refractive Index | n _{20/D} 1.398[3][4][5] |
| Vapor Pressure | 6.79 psi (47.1 kPa) at 20 °C[4][5] |
| Vapor Density | 4 (vs air)[4][5] |
| Flash Point | -28 °C (-18.4 °F)[7] |
| Autoignition Temperature | 244 °C (471 °F)[5] |
| Solubility | Soluble in heptane, benzene, and ether.[3] Decomposes in water.[8] |

Experimental Protocols and Handling

Detailed experimental protocols for **dichloromethylsilane** are highly application-specific. However, a general workflow for its safe handling and use in a laboratory setting can be outlined. **Dichloromethylsilane** is a flammable liquid and vapor that reacts with water, releasing flammable gases that may ignite spontaneously.[3] It also causes severe skin burns and eye damage and is harmful if inhaled.[3] Therefore, stringent safety measures are imperative.

General Laboratory Workflow for Handling **Dichloromethylsilane**

General Workflow for Dichloromethylsilane Handling



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General laboratory workflow for handling **dichloromethylsilane**.

Applications in Synthesis

Dichloromethylsilane serves as a crucial building block in organic and materials chemistry.

- **Silicone Polymers:** It is a primary monomer in the synthesis of various silicone polymers. The hydrolysis of **dichloromethylsilane** leads to the formation of polysiloxane chains, which are the backbone of silicones.
- **Surface Modification:** The reactivity of the Si-Cl bonds allows for the modification of surfaces containing hydroxyl groups, such as glass and silica. This can be used to impart hydrophobicity or to introduce reactive sites for further functionalization.[2]
- **Chemical Intermediate:** It is used as a starting material for the synthesis of other organosilicon compounds.[3] For instance, it can be used in the synthesis of methylmonochlorosilanes and in the polymerization of methylsilylenes to form polymethylsilanes or polycarbosilanes.[7]

Due to the hazardous nature of **dichloromethylsilane**, all experimental work should be conducted by trained personnel in a well-ventilated fume hood, with appropriate personal protective equipment and emergency procedures in place.

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